

Technical Support Center: NH₂-PEG5-C6-Cl Hydrochloride

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Compound of Interest

Compound Name: NH₂-PEG5-C6-Cl hydrochloride

Cat. No.: B2597732

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **NH₂-PEG5-C6-Cl hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **NH₂-PEG5-C6-Cl hydrochloride** and what is it used for?

A1: **NH₂-PEG5-C6-Cl hydrochloride** is a polyethylene glycol (PEG)-based linker compound.
[1][2] It is commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are molecules designed to induce the degradation of specific target proteins within cells.
[1][3] The linker connects a ligand for the target protein and a ligand for an E3 ubiquitin ligase.
[3]

Q2: What are the recommended solvents for dissolving **NH₂-PEG5-C6-Cl hydrochloride**?

A2: Based on available data, **NH₂-PEG5-C6-Cl hydrochloride** is highly soluble in dimethyl sulfoxide (DMSO).[3] While the hydrochloride salt form is expected to have enhanced water solubility, specific quantitative data in aqueous buffers like PBS is not readily available.[4][5] For bioconjugation applications, it is common practice to prepare a concentrated stock solution in an anhydrous organic solvent like DMSO or DMF and then dilute it into the aqueous reaction buffer.[6][7]

Q3: What is the significance of the hydrochloride salt form?

A3: The hydrochloride salt form of NH2-PEG5-C6-Cl generally offers enhanced water solubility and stability compared to its free base form.^{[4][5]} At equivalent molar concentrations, both the salt and free forms of the compound typically exhibit comparable biological activity.^{[4][5]}

Q4: How should **NH2-PEG5-C6-Cl hydrochloride** be stored?

A4: For long-term storage, the solid compound should be kept at -20°C in a sealed container, away from moisture.^{[3][8]} Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month, also in a sealed container to prevent moisture absorption.^[3] To avoid product inactivation, it is recommended to aliquot the stock solution and prevent repeated freeze-thaw cycles.^[3]

Solubility Data

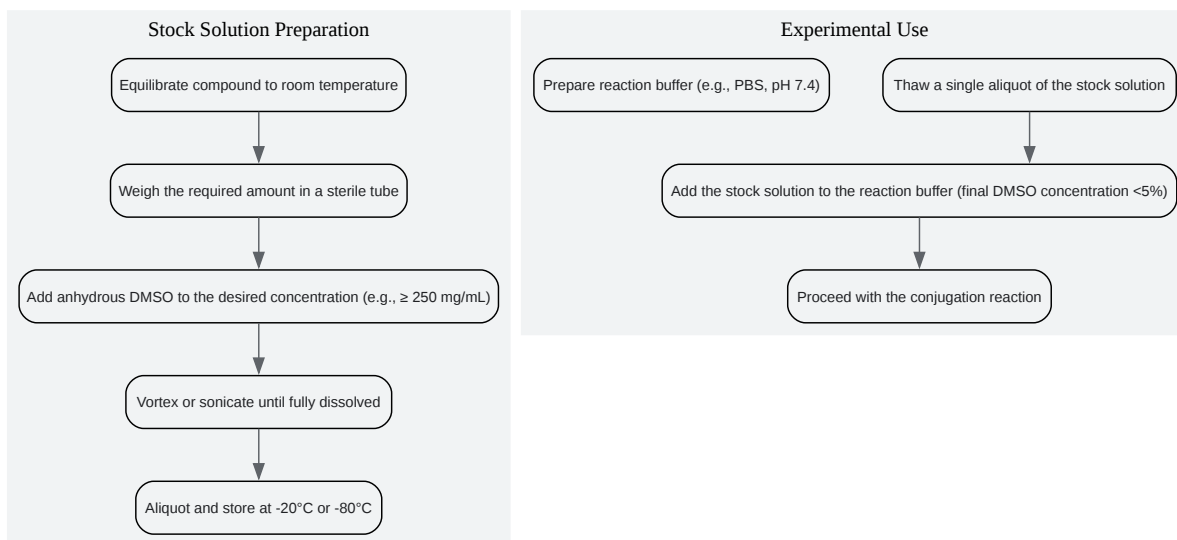
The following table summarizes the known solubility information for **NH2-PEG5-C6-Cl hydrochloride**.

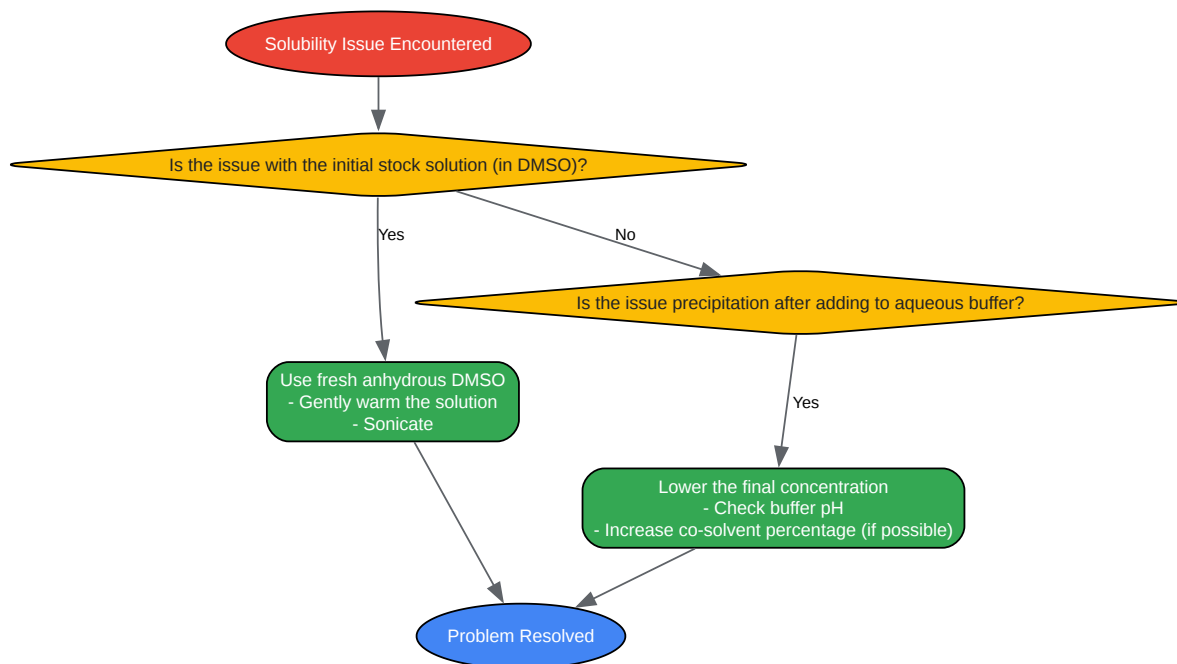
Solvent	Concentration	Molar Equivalent	Source
Dimethyl Sulfoxide (DMSO)	≥ 250 mg/mL	637.17 mM	^[3]

"≥" indicates that the compound is soluble at this concentration, but the saturation point has not been determined.^[3]

Experimental Workflow for Solubilization and Use

The following diagram outlines a general workflow for preparing and using **NH2-PEG5-C6-Cl hydrochloride** in a typical bioconjugation experiment.





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